A Comprehensive Technical Guide to 2-(Benzyloxy)-5-methylaniline for Advanced Research

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Benzyloxy)-5-methylaniline*
CAS No.:	*859791-73-4*
Cat. No.:	*B1291543*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the physicochemical properties, synthesis, and potential applications of **2-(Benzyloxy)-5-methylaniline**. As a compound of interest in medicinal chemistry and materials science, a thorough understanding of its characteristics is crucial for its effective utilization. This document is structured to deliver not just data, but also expert insights into the experimental and theoretical considerations surrounding this molecule.

Molecular Identity and Structure

2-(Benzyloxy)-5-methylaniline, with the CAS Number 859791-73-4, is an aromatic amine containing a benzyloxy substituent ortho to the amino group and a methyl group in the para position.[1] Its molecular formula is $C_{14}H_{15}NO$, and it has a molecular weight of 213.28 g/mol .[1]

The structure of **2-(Benzyloxy)-5-methylaniline** is foundational to its chemical behavior. The presence of the electron-donating amino and methyl groups, along with the bulky, electron-

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withdrawing benzyloxy group, creates a unique electronic and steric environment that influences its reactivity, intermolecular interactions, and ultimately, its utility in various applications.

Figure 1. Chemical structure of **2-(Benzyloxy)-5-methylaniline**.

Physicochemical Properties: A Comparative Analysis

Direct experimental data for many of the physicochemical properties of **2-(Benzyloxy)-5-methylaniline** are not readily available in the public domain. Therefore, this section provides a combination of available data for the compound and estimations based on the known properties of structurally similar molecules.

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Property	2-(Benzyloxy)-5-methylaniline (Predicted/Estimated)	N-Benzyl-N-methylaniline (Experimental)	2-Methoxy-5-methylaniline (Experimental)	Vanillin (Experimental)
Molecular Formula	$C_{14}H_{15}NO$	$C_{14}H_{15}N$	$C_8H_{11}NO$	$C_8H_8O_3$
Molecular Weight	213.28 g/mol [1]	197.28 g/mol [2]	137.18 g/mol	152.15 g/mol
Melting Point	Solid at room temperature (estimated)	9.3 °C[2]	50-52 °C	81-83 °C[3]
Boiling Point	> 300 °C (estimated)	316.2 °C at 760 mmHg[2]	235 °C	170 °C at 15 mmHg[3]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, ether) (predicted) [2]	Insoluble in water; Soluble in ethanol, ether[2]	-	Slightly soluble in water
pKa	~4-5 (amine) (estimated)	4.38 ± 0.50 (predicted)[2]	-	7.4

Expert Insights:

- Melting and Boiling Points: The presence of the larger benzyloxy group and the potential for hydrogen bonding through the amine group in **2-(Benzyloxy)-5-methylaniline** suggest a higher melting and boiling point compared to N-benzyl-N-methylaniline, which lacks the hydrogen-bonding donor. The experimental melting point of the related 2-Methoxy-5-methylaniline (50-52 °C) provides a reasonable lower-bound estimate.

- Solubility: As with most anilines with large aromatic substituents, **2-(Benzyloxy)-5-methylaniline** is expected to have very low solubility in water.[2][4] Its nonpolar character

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suggests good solubility in common organic solvents like ethanol, ether, and chlorinated solvents.

- pKa: The basicity of the aniline nitrogen is influenced by both the electron-donating methyl group and the electron-withdrawing benzyloxy group. The pKa is predicted to be in the typical range for anilines, around 4-5. Computational prediction methods can provide more precise estimates.[5][6][7][8]

Synthesis and Experimental Protocols

While a specific, published synthesis for **2-(Benzyloxy)-5-methylaniline** is not readily available, a plausible and efficient synthetic route can be designed based on established organic chemistry principles, particularly the Williamson ether synthesis.

Proposed Synthetic Pathway:

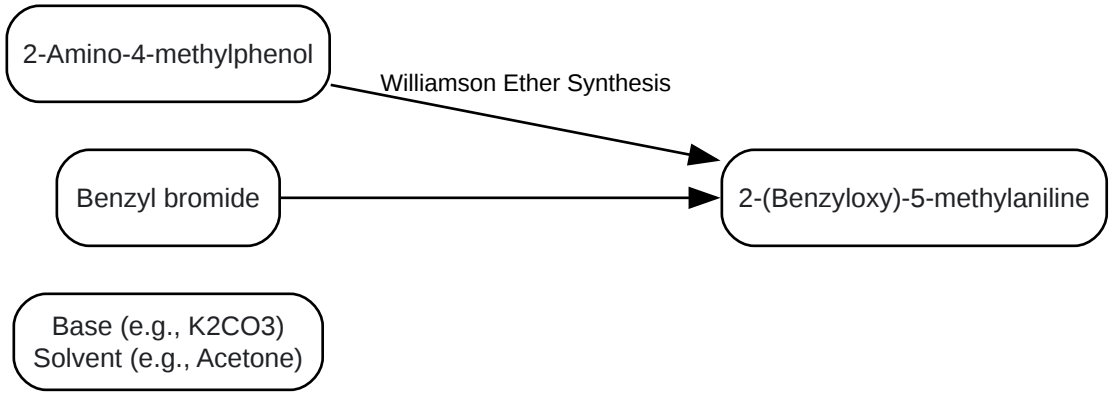

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Figure 2. Proposed synthesis of **2-(Benzyloxy)-5-methylaniline**.

Step-by-Step Experimental Protocol (Hypothetical):

- Reaction Setup: To a solution of 2-amino-4-methylphenol (1.0 equivalent) in a suitable polar aprotic solvent such as acetone or DMF, add a base like anhydrous potassium carbonate (K_2CO_3, 1.5-2.0 equivalents).

- Addition of Benzylating Agent: While stirring the suspension, add benzyl bromide (1.1 equivalents) dropwise at room temperature.

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- Reaction Monitoring: Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Workup: After completion, cool the reaction mixture to room temperature and filter off the inorganic salts. Concentrate the filtrate under reduced pressure.
- Purification: Dissolve the residue in a suitable organic solvent like ethyl acetate and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate. Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure **2-(Benzyloxy)-5-methylaniline**.

Causality Behind Experimental Choices:

- Choice of Base and Solvent: A moderately strong, non-nucleophilic base like K_2CO_3 is chosen to deprotonate the phenolic hydroxyl group selectively over the less acidic amino group. A polar aprotic solvent like acetone or DMF is used to facilitate the S_n2 reaction.
- Control of Stoichiometry: Using a slight excess of benzyl bromide ensures complete conversion of the starting phenol. A large excess should be avoided to minimize potential N-benzylation as a side reaction.
- Purification: Column chromatography is a standard and effective method for separating the desired product from any unreacted starting materials and potential side products.

Spectroscopic Characterization (Predicted)

While experimental spectra are not available, the expected spectral features of **2-(Benzyloxy)-5-methylaniline** can be predicted based on its structure and data from analogous compounds.[9][10][11][12]

^{1}H NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons: Signals in the range of δ 6.5-7.5 ppm. The protons on the aniline ring will appear as distinct multiplets due to their different chemical environments. The five protons of the benzyl group will also resonate in this region.

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- Methylene Protons (-O-CH_2-Ph): A characteristic singlet around δ 5.0-5.2 ppm.
- Amine Protons (-NH_2): A broad singlet that can appear over a wide range (δ 3.5-4.5 ppm) and is D_2O exchangeable.
- Methyl Protons (-CH_3): A sharp singlet around δ 2.2-2.4 ppm.

^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance):

- Aromatic Carbons: Multiple signals in the δ 110-160 ppm range. The carbon bearing the oxygen will be shifted downfield.
- Methylene Carbon (-O-CH_2-Ph): A signal around δ 70-75 ppm.
- Methyl Carbon (-CH_3): A signal in the aliphatic region, around δ 20-22 ppm.

FT-IR (Fourier-Transform Infrared Spectroscopy):

- N-H Stretching: A pair of characteristic bands for the primary amine in the range of 3300-3500 cm^{-1}.
- C-H Stretching: Aromatic C-H stretches just above 3000 cm^{-1} and aliphatic C-H stretches just below 3000 cm^{-1}.
- C=C Stretching: Aromatic ring vibrations in the 1450-1600 cm^{-1} region.
- C-O Stretching: A strong band for the ether linkage around 1200-1250 cm^{-1}.

Mass Spectrometry (MS):

- Molecular Ion (M^+): A peak at m/z = 213.
- Fragmentation: A prominent peak at m/z = 91, corresponding to the tropylium ion ($[C_7H_7]^+$) from the cleavage of the benzyl group. Another significant fragment would likely be observed from the loss of the benzyl group, resulting in a peak at m/z = 122.

Applications in Research and Drug Development

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Derivatives of aniline and compounds containing the benzyloxy moiety are prevalent in medicinal chemistry and drug discovery.[13][14][15] While specific applications of **2-(Benzyloxy)-5-methylaniline** are not extensively documented, its structural features suggest significant potential in several areas:

- Scaffold for Bioactive Molecules: The molecule can serve as a versatile building block for the synthesis of more complex molecules with potential therapeutic activities. The amino group provides a handle for further functionalization, such as amide or sulfonamide formation.
- Enzyme Inhibitors: Aniline derivatives are known to inhibit various enzymes. The specific substitution pattern of **2-(Benzyloxy)-5-methylaniline** could be explored for its potential to inhibit targets such as kinases, monoamine oxidases, or other enzymes implicated in disease.[13]
- Materials Science: Aromatic amines are used in the synthesis of polymers and dyes. The properties of **2-(Benzyloxy)-5-methylaniline** could be leveraged in the development of novel materials with specific optical or electronic properties.

Safety and Handling

Although a specific Safety Data Sheet (SDS) for **2-(Benzyloxy)-5-methylaniline** is not widely available, based on the data for the structurally related 3-(Benzyloxy)-4-methylaniline, the following precautions should be taken:[16]

- Hazard Statements: Likely to be harmful if swallowed, in contact with skin, or if inhaled. May cause skin and eye irritation, and potentially respiratory irritation.[16]
- Precautionary Statements:
  - Avoid breathing dust, fume, gas, mist, vapors, or spray.
  - Wear protective gloves, protective clothing, eye protection, and face protection.[17]
  - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[17]

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- Use only in a well-ventilated area.

Self-Validating System for Protocols:

Any experimental work with this compound should be conducted in a fume hood by trained personnel. Standard laboratory safety protocols should be strictly followed. Due to the lack of extensive toxicological data, it should be handled with care, assuming it is a hazardous substance.

Conclusion

2-(Benzyloxy)-5-methylaniline is a compound with significant potential for applications in research and development, particularly in the fields of medicinal chemistry and materials science. While a comprehensive set of experimental data is not yet available, this guide provides a robust framework for understanding its physicochemical properties, a plausible synthetic route, and predicted spectral characteristics based on sound scientific principles and comparative analysis with related molecules. As research into this and similar compounds continues, a more complete experimental profile will undoubtedly emerge, further enabling its application in innovative scientific endeavors.

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